

Essential Safety and Handling Guide for Methyl 3-bromopropanoate

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Compound of Interest

Compound Name: *Br-C3-methyl ester*

Cat. No.: *B1585468*

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For Immediate Reference by Laboratory Professionals

This document provides crucial safety protocols and logistical information for the handling and disposal of Methyl 3-bromopropanoate (**Br-C3-methyl ester**). Adherence to these procedures is vital for ensuring a safe laboratory environment and proper management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 3-bromopropanoate is a combustible liquid that is harmful if swallowed, causes skin irritation, and serious eye irritation.[1][2] It may also cause respiratory irritation.[1] Appropriate personal protective equipment must be worn at all times when handling this substance.

Table 1: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation.[1]
Hand Protection	Impervious chemical-resistant gloves (e.g., Butyl rubber).	Prevents skin contact which can cause irritation.[3]
Body Protection	A lab coat or chemical-resistant apron.	Protects against skin exposure from spills or splashes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator with an organic vapor cartridge may be necessary for large quantities or in case of ventilation failure.	Minimizes the risk of respiratory tract irritation.[1]

Physical and Chemical Properties

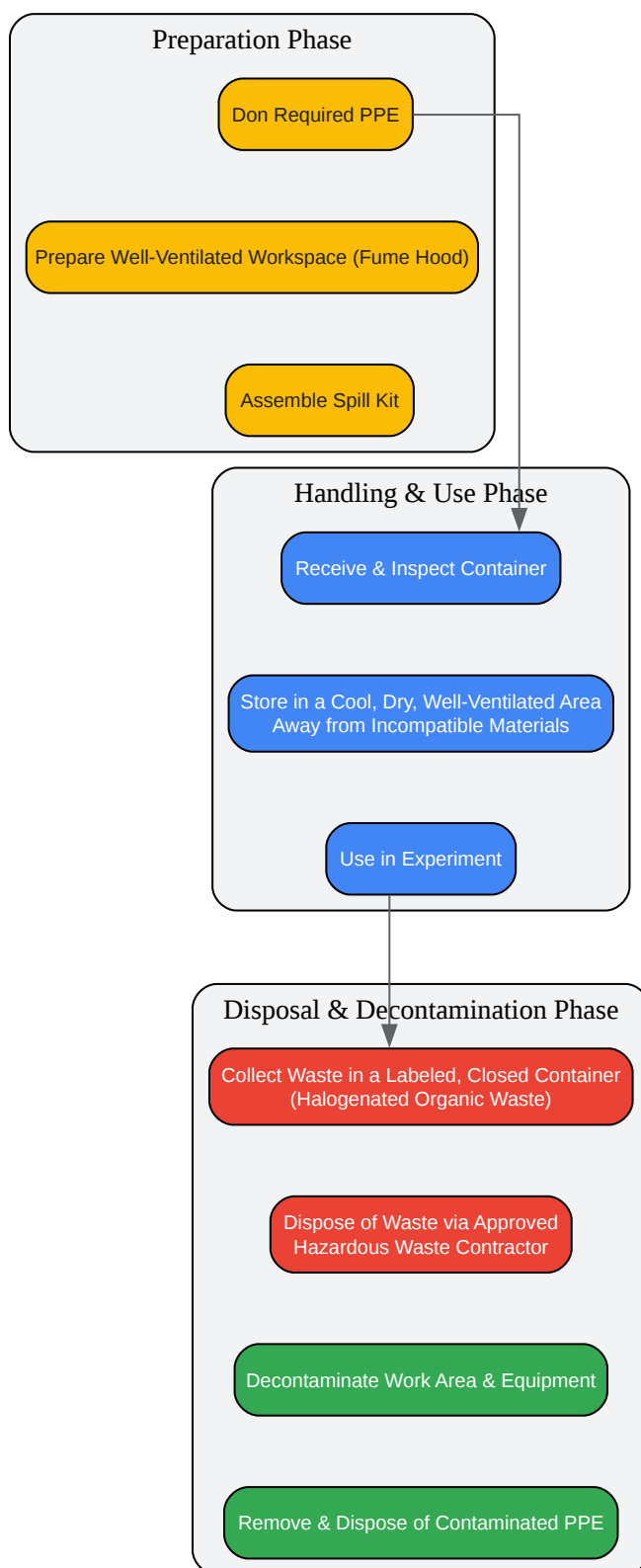
Understanding the physical and chemical properties of Methyl 3-bromopropanoate is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties of Methyl 3-bromopropanoate

Property	Value
CAS Number	3395-91-3[1][2][4][5][6]
Molecular Formula	C ₄ H ₇ BrO ₂ [2]
Molecular Weight	167.00 g/mol [4][5][7]
Appearance	Colorless to light yellow liquid[4]
Boiling Point	64-66 °C at 18 mmHg[5][6]
Flash Point	75 °C (167 °F)[4][5]
Density	1.53 g/mL at 25 °C[5][6]
Solubility	Immiscible in water.

Operational Plan: From Receipt to Disposal

A systematic approach to handling Methyl 3-bromopropanoate minimizes risks. The following workflow outlines the key steps for safe management of this chemical within a laboratory setting.



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Caption: Workflow for Safe Handling of Methyl 3-bromopropanoate.

Step-by-Step Guidance

A. Preparation and Engineering Controls:

- **Don Personal Protective Equipment (PPE):** Before handling, put on all required PPE as detailed in Table 1.
- **Ensure Proper Ventilation:** Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- **Spill Kit:** Have a spill kit readily available. The kit should contain absorbent materials (e.g., vermiculite, sand), a sealed container for waste, and necessary PPE.

B. Handling and Storage:

- **Receiving:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store the chemical in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[8] It should be kept separate from incompatible materials such as acids, bases, and strong oxidizing agents. The container must be kept tightly closed.

C. In Case of a Spill:

- **Evacuate and Ventilate:** If a spill occurs, evacuate the immediate area and ensure adequate ventilation.
- **Containment:** For small spills, absorb the liquid with an inert material like sand or vermiculite.^[8]
- **Collection:** Carefully collect the absorbed material and place it into a labeled, sealed container for hazardous waste disposal.
- **Decontamination:** Clean the spill area with soap and water.

D. First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[1][2]}

- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water. If irritation persists, seek medical attention.[1][2]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Call a poison control center or seek immediate medical attention.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][2]

Disposal Plan

Proper disposal of Methyl 3-bromopropanoate and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Operational Steps for Disposal:

- Waste Segregation: Methyl 3-bromopropanoate is a halogenated organic compound. All waste containing this chemical, including contaminated materials from spills, must be collected separately from non-halogenated waste.
- Waste Container: Use a designated, clearly labeled, and sealed container for "Halogenated Organic Waste."
- Disposal Request: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor.
- Regulatory Compliance: Ensure that all local, state, and federal regulations for hazardous waste disposal are followed.[1][2] Contaminated packaging should be disposed of as unused product.

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